

Solving solubility issues of Methyl-morpholin-3-ylmethyl-amine salts

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Compound of Interest

Compound Name: Methyl-morpholin-3-ylmethyl-amine

CAS No.: 1484240-57-4

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Technical Support Center: Methyl-morpholin-3-ylmethyl-amine Salts

A Senior Application Scientist's Guide to Overcoming Solubility Challenges

Welcome to the technical support guide for **Methyl-morpholin-3-ylmethyl-amine** and its various salt forms. As a complex heterocyclic amine, this compound presents unique opportunities in drug discovery and chemical synthesis. However, its structural complexity can also lead to significant challenges in achieving desired solubility for experimental and developmental work. More than 40% of new chemical entities are practically insoluble in water, making solubility enhancement a critical step in research.^{[1][2]}

This guide is designed for researchers, chemists, and formulation scientists. It moves beyond simple procedural lists to explain the underlying chemical principles governing solubility. By understanding the "why" behind each step, you can make informed decisions to troubleshoot and optimize your experimental workflow.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: I'm observing very poor aqueous solubility with my Methyl-morpholin-3-ylmethyl-amine salt. What is the fundamental reason for this?

Answer: The solubility of this compound is governed by a delicate balance between its molecular structure and the properties of the solvent. **Methyl-morpholin-3-ylmethyl-amine** is a basic compound containing multiple amine functional groups. In its solid salt form (e.g., hydrochloride), it exists in a crystalline lattice, where strong ionic forces hold the protonated amine and the counter-ion together.^[3]

For the compound to dissolve, solvent molecules (typically water) must overcome this crystal lattice energy and surround the individual ions.^[3] Poor solubility suggests that the energy required to break apart the crystal lattice is greater than the energy released from the hydration of the ions. The "free base" form of the molecule, which exists at higher pH, is generally less polar and thus even less soluble in aqueous solutions.^{[4][5]}

Q2: How does pH manipulation work to improve the solubility of my amine salt?

Answer: This is the most critical parameter for your compound. As an amine, its solubility is highly pH-dependent.^{[6][7]} The amine groups on your molecule are weak bases and will be protonated (carry a positive charge) in acidic conditions. This protonated, ionized form is significantly more polar and, therefore, much more soluble in polar solvents like water.^{[5][8]}

The relationship is governed by the compound's pKa (the pH at which 50% of the amine groups are protonated). To ensure maximum solubility, the pH of your solution should be at least 2 units below the pKa of the most basic amine group.^[8] This ensures that >99% of the molecules are in their charged, soluble, salt form.

Caption: pH effect on the solubility of amine compounds.

Q3: I've tried lowering the pH, but solubility is still insufficient or a low pH is incompatible with my experiment. What should I do next?

Answer: When pH adjustment alone is not a viable solution, the next strategy is to modify the polarity of the solvent system by introducing a water-miscible organic co-solvent.^[1]^[8] Co-solvents work by reducing the overall polarity of the aqueous medium, making it more favorable for dissolving molecules that have both polar and non-polar regions.

Commonly used co-solvents in research settings include:

- Dimethyl sulfoxide (DMSO)
- Ethanol (EtOH)
- N,N-Dimethylformamide (DMF)
- Polyethylene Glycols (e.g., PEG 400)^[1]

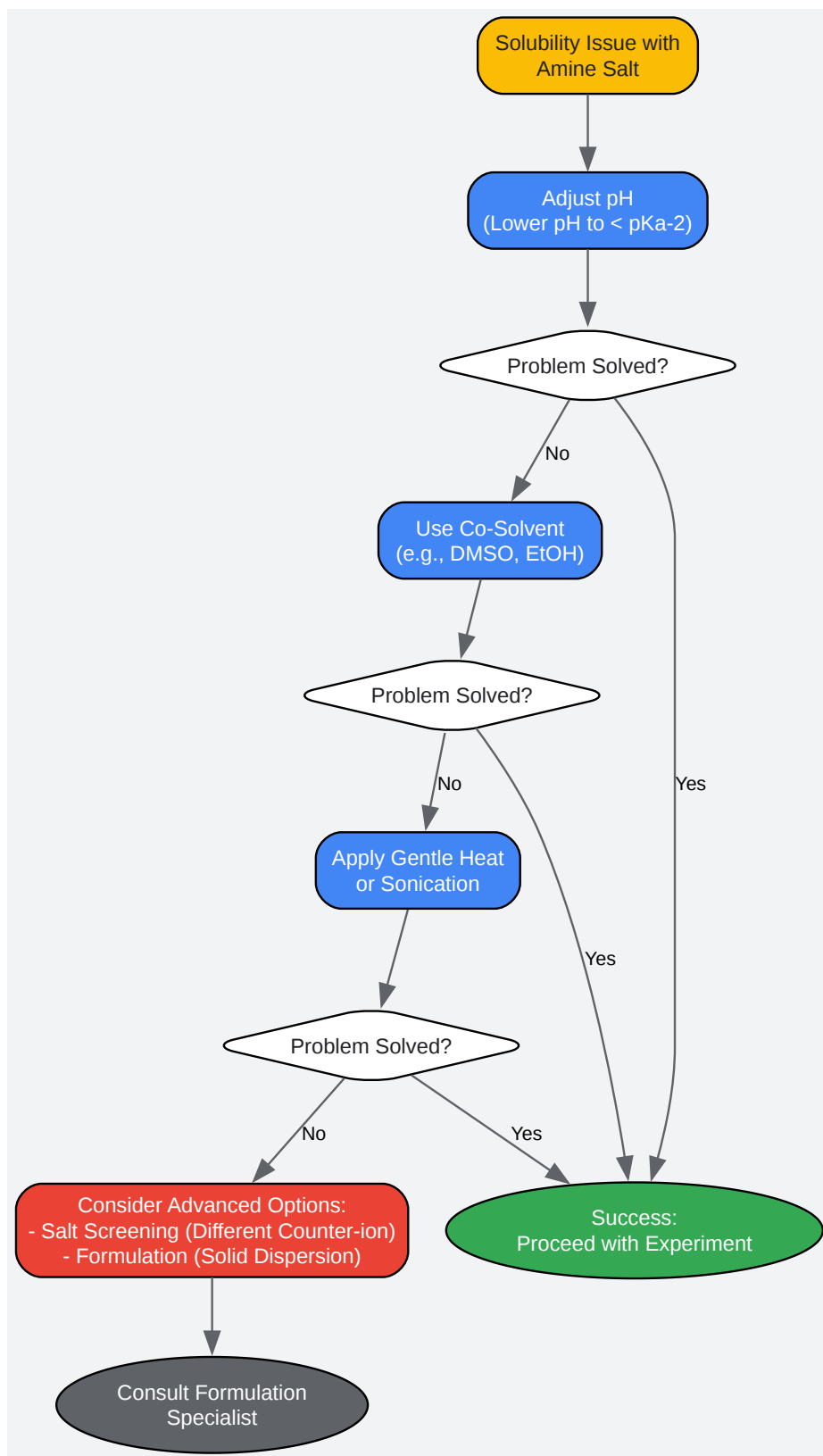
Crucial Technique: First, dissolve your compound completely in a minimal amount of the pure organic co-solvent. Then, slowly add this organic stock solution to your aqueous buffer with vigorous stirring or vortexing.^[8] This method helps to avoid localized high concentrations that can cause the compound to precipitate out.

Co-Solvent	Typical Starting Concentration (v/v)	Key Considerations
DMSO	1-10%	Highly effective but can be toxic to cells at higher concentrations.
Ethanol	5-20%	Generally well-tolerated in biological systems, but can cause protein precipitation.
PEG 400	10-30%	A non-volatile and low-toxicity option often used in formulations.
DMF	1-10%	Strong solvent, but has higher toxicity concerns and should be handled with care.

Q4: Could the specific salt form I am using be the problem? How do I address this?

Answer: Absolutely. The choice of the counter-ion used to form the salt has a profound impact on the physicochemical properties of the final product, including its solubility and dissolution rate.^[9] Different counter-ions (e.g., chloride, bromide, sulfate, mesylate, tartrate) will lead to different crystal packing and lattice energies.^[3] A salt with very high lattice energy will be more difficult to dissolve.

If you are consistently facing solubility issues, it may be beneficial to explore different salt forms of **Methyl-morpholin-3-ylmethyl-amine**. This process, known as salt screening, is a common strategy in drug development to identify a form of the active pharmaceutical ingredient (API) with optimal properties.^{[3][10][11]} This typically involves reacting the free base of your compound with a panel of pharmaceutically acceptable acids.



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Caption: A systematic workflow for troubleshooting solubility issues.

Experimental Protocols

Protocol 1: Systematic pH-Solubility Screening

This protocol provides a method to systematically determine the effect of pH on the solubility of your **Methyl-morpholin-3-ylmethyl-amine** salt.

- **Prepare Buffers:** Prepare a series of buffers covering a pH range from 3 to 8 (e.g., citrate buffer for pH 3-6, phosphate buffer for pH 6-8).
 - **Aliquot Compound:** Add a small, known amount (e.g., 5 mg) of your compound to separate microcentrifuge tubes.
 - **Add Buffer:** Add 1 mL of the first buffer (e.g., pH 8) to a tube.
 - **Equilibrate:** Vortex the tube vigorously for 1-2 minutes. Place the tube on a rotator at room temperature for 1-2 hours to allow it to reach equilibrium.
 - **Observe:** Visually inspect the tube for any undissolved solid.
 - **Repeat:** Repeat steps 3-5 for each successively lower pH buffer.
 - **Analysis:** Note the pH at which the compound fully dissolves. This will give you the minimum pH required for solubilization at that concentration. For quantitative analysis, the supernatant of each equilibrated sample can be filtered and analyzed by HPLC or UV-Vis spectroscopy.
- [\[12\]](#)

Protocol 2: Co-Solvent Screening for Enhanced Solubility

Use this protocol when pH adjustment is not sufficient.

- **Prepare High-Concentration Stock:** Prepare a concentrated stock solution of your compound (e.g., 50 mg/mL) in 100% DMSO. Ensure it is fully dissolved.
- **Prepare Aqueous Buffer:** Prepare your desired final aqueous buffer at the optimal pH determined from Protocol 1 (or the pH required for your experiment).

- **Serial Dilution:** In a series of microcentrifuge tubes, add the aqueous buffer.
- **Spike with Stock:** Add small, incremental amounts of the DMSO stock solution to the buffer-containing tubes to achieve final co-solvent concentrations of 1%, 2%, 5%, and 10%. For example, to make a 1 mL solution with 1% DMSO, add 10 μ L of the stock to 990 μ L of buffer.
- **Vortex and Observe:** Immediately vortex each tube after adding the stock solution.
- **Incubate and Inspect:** Allow the tubes to stand at the experimental temperature for 30 minutes. Visually inspect for any signs of precipitation. The lowest concentration of co-solvent that maintains a clear solution is your optimal starting point.^[8]

This guide provides a logical framework for addressing the solubility of **Methyl-morpholin-3-ylmethyl-amine** salts. By systematically evaluating pH, co-solvents, and the salt form itself, you can develop a robust and reproducible protocol for your specific research needs.

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